Technical Whitepaper: 2-Chloro-4-(imidazol-1-yl)benzoic acid

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Compound of Interest

Compound Name:	*2-Chloro-4-(imidazol-1-yl)benzoic acid*
CAS No.:	*1343201-44-4*
Cat. No.:	*B3098797*

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A Strategic Building Block for Metalloenzyme Inhibitors & Heme-Targeting Scaffolds

Executive Summary

2-Chloro-4-(imidazol-1-yl)benzoic acid (CAS: 1343201-44-4) is a specialized heterocyclic building block widely utilized in medicinal chemistry.[1][2] Its structure combines a polar, ionizable carboxylic acid "head" with a neutral, metal-coordinating imidazole "tail," linked by a halogenated aromatic core. This specific arrangement makes it a "privileged scaffold" for designing inhibitors of metalloenzymes, particularly those involving heme cofactors such as Indoleamine 2,3-dioxygenase (IDO1), Tryptophan 2,3-dioxygenase (TDO2), and various Cytochrome P450 (CYP) isoforms.

This guide provides a comprehensive technical analysis of the compound's synthesis, physicochemical properties, and application in drug discovery, moving beyond basic catalog data to offer actionable experimental insights.

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Chemical Identity & Physicochemical Properties[3][4][5]

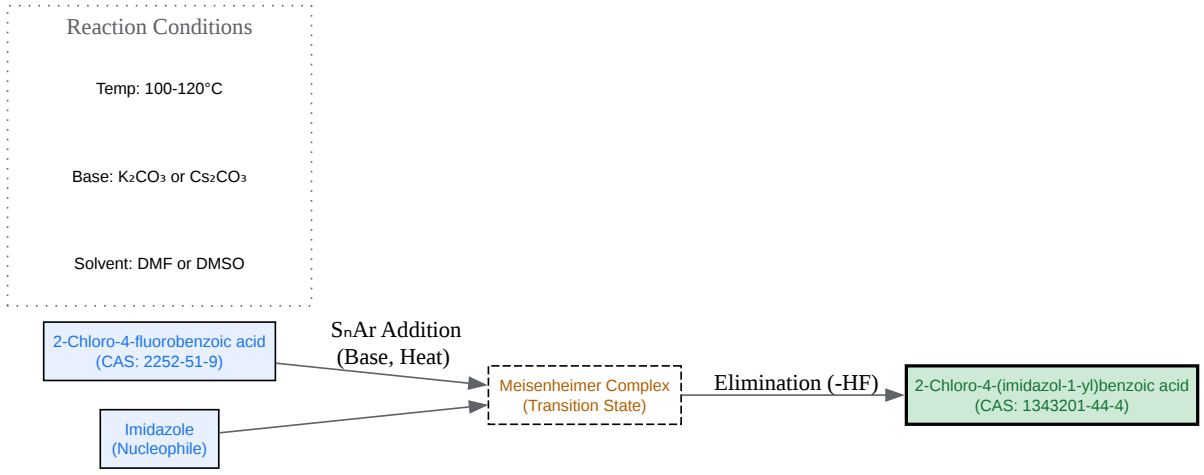
Property	Data
Chemical Name	2-Chloro-4-(imidazol-1-yl)benzoic acid
CAS Number	1343201-44-4
Molecular Formula	$C_{10}H_7ClN_2O_2$
Molecular Weight	222.63 g/mol
Structural Features	[1][2] • Carboxylic Acid (C-1): H-bond donor/acceptor, pKa ~3-4.• Chlorine (C-2): Lipophilic bulk, ortho-steric hindrance.• Imidazole (C-4): Heme-iron ligand, weak base (pKa ~6-7).
Solubility	Soluble in DMSO, DMF, Methanol. Sparingly soluble in water (acidic pH).
Appearance	White to off-white solid
Key Precursor	2-Chloro-4-fluorobenzoic acid (CAS: 2252-51-9)

Synthetic Pathways & Mechanism

The most efficient and scalable synthesis of **2-Chloro-4-(imidazol-1-yl)benzoic acid** utilizes a Nucleophilic Aromatic Substitution (S_nAr) strategy. The presence of the electron-withdrawing carboxylic acid group at the para-position activates the fluorine atom on the precursor, making it susceptible to displacement by the imidazole nitrogen.

Retrosynthetic Analysis (Diagram)

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Figure 1: SnAr Synthesis Pathway. The electron-poor aromatic ring facilitates the addition-elimination mechanism.

Mechanistic Insight

The reaction proceeds via an addition-elimination mechanism:

- Deprotonation: The base (K_2CO_3) deprotonates the imidazole (forming the imidazolide anion in situ) or simply acts as a proton scavenger.
- Addition: The nucleophilic nitrogen of the imidazole attacks the C-4 position of the benzoate, breaking the aromaticity and forming a resonance-stabilized Meisenheimer complex. The para-carboxyl group is critical here, as it stabilizes the negative charge delocalized onto the ring.
- Elimination: The fluoride ion is ejected, restoring aromaticity and yielding the final product.

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Critical Note: The carboxylic acid moiety will also be deprotonated by the base. Therefore, the reaction actually proceeds on the benzoate anion. This negative charge can electronically deactivate the ring towards nucleophilic attack. To overcome this, higher temperatures (100°C+) and polar aprotic solvents (DMF/DMSO) are required. Alternatively, the methyl ester of the precursor can be used, followed by hydrolysis.

Experimental Protocols

Protocol A: Synthesis of Precursor (2-Chloro-4-fluorobenzoic acid)

If the precursor is not purchased, it can be synthesized from 2-chloro-4-aminobenzonitrile via diazotization.[3]

- Diazotization: Dissolve 2-chloro-4-aminobenzonitrile (1 eq) in HCl. Cool to 0°C. Add $NaNO_2$ (1.05 eq) dropwise to form the diazonium salt.
- Balz-Schiemann Reaction: Add HBF_4 or $NaBF_4$ to precipitate the diazonium tetrafluoroborate salt. Heat the salt to decompose it, yielding 2-chloro-4-fluorobenzonitrile.[4]
- Hydrolysis: Reflux the nitrile in 70% H_2SO_4 or $NaOH/H_2O$ to convert the nitrile to the carboxylic acid.
- Purification: Recrystallize from ethanol/water.

Protocol B: Synthesis of Target (2-Chloro-4-(imidazol-1-yl)benzoic acid)

Standard Operating Procedure for S_nAr Coupling.

Materials:

- 2-Chloro-4-fluorobenzoic acid (1.0 eq)[5]
- Imidazole (2.0 eq) - Excess used to drive reaction
- Potassium Carbonate (K_2CO_3) (2.5 eq)

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- DMF (Dimethylformamide) - Anhydrous

Step-by-Step:

- Setup: Charge a round-bottom flask with 2-Chloro-4-fluorobenzoic acid, Imidazole, and K_2CO_3.
- Solvation: Add DMF (approx. 10 mL per gram of substrate).
- Reaction: Heat the mixture to 110°C under a nitrogen atmosphere. Monitor by LC-MS or TLC (Mobile phase: DCM/MeOH 9:1). Reaction time is typically 4-12 hours.
- Workup:
  - Cool the reaction mixture to room temperature.
  - Pour into crushed ice/water (10x volume).
  - Acidification: Carefully adjust pH to ~4-5 using 1N HCl. The product should precipitate as a white/off-white solid. Note: Do not acidify too strongly (pH < 2) as the imidazole moiety may protonate and resolubilize the compound.
- Isolation: Filter the precipitate, wash with cold water, and dry under vacuum at 50°C.

Pharmacological Applications & Rational Design

Heme-Targeting Logic

The imidazole ring is a classic "warhead" for targeting heme-containing enzymes. The sp^2 nitrogen (N-3) of the imidazole possesses a lone pair that can coordinate axially to the heme iron (Fe^{2+}/Fe^{3+}), displacing the native water molecule or preventing substrate binding.

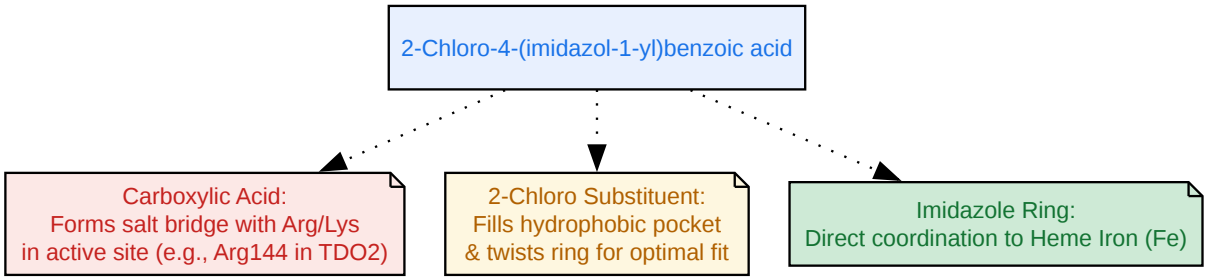
Key Targets:

- TDO2 / IDO1: Enzymes in the kynurenine pathway, often overexpressed in tumors to suppress immune response. Inhibitors typically require an aromatic core to fit the hydrophobic pocket and a nitrogen donor to bind the heme iron.

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- CYP Inhibitors: Used to modulate the metabolism of other drugs or as antifungal agents (e.g., azoles).

Structure-Activity Relationship (SAR) Diagram



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Figure 2: Pharmacophore dissection. Each moiety plays a distinct role in binding affinity.

Safety & Handling

- GHS Classification: Irritant (Skin/Eye).
- Handling: Wear gloves, goggles, and a lab coat. The imidazole moiety makes the compound potentially basic; however, the carboxylic acid dominates the bulk properties.
- Storage: Store in a cool, dry place. Hygroscopic nature is possible due to the imidazole ring.

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